

Solubility of 2-Aminooctanoic Acid in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Aminooctanoic acid

Cat. No.: B556792

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-aminooctanoic acid** in various organic solvents. Understanding the solubility of this non-proteinogenic amino acid is critical for its application in pharmaceutical development, peptide synthesis, and other areas of chemical research. This document compiles available quantitative data, details experimental methodologies for solubility determination, and presents a logical framework for solvent selection.

Quantitative Solubility Data

The solubility of **2-aminooctanoic acid** is significantly influenced by the nature of the solvent, particularly its polarity and hydrogen bonding capacity. As a zwitterionic compound, **2-aminooctanoic acid** exhibits higher solubility in polar protic solvents compared to nonpolar or aprotic polar solvents.

Aqueous and Alcoholic Solvents

The following table summarizes the molar solubility of DL-**2-aminooctanoic acid** in water and various pure alcoholic solvents at 25°C, as determined by gravimetric analysis.

Solvent	Molar Solubility (mol/L)
Water	0.119
Methanol	0.0025
Ethanol	0.0012
n-Propanol	0.0008
Isopropanol	0.0006
tert-Butanol	0.0005

Data extracted from the Ph.D. thesis "The Solubility of Amino Acids in Various Solvent Systems" by Thomas E. Needham, Jr., University of Rhode Island, 1970.[\[1\]](#)[\[2\]](#)

Other Organic Solvents

Quantitative solubility data for **2-aminooctanoic acid** in a broad range of other organic solvents is limited in publicly available literature. However, the following data points and qualitative descriptions have been reported:

Solvent	Solubility	Conditions	Reference
Dimethyl Sulfoxide (DMSO)	16.67 mg/mL (approx. 0.105 M)	Ultrasonic and warming, pH adjusted to 2 with 1 M HCl, heated to 60°C	[3]
Dimethyl Sulfoxide (DMSO)	1.59 mg/mL (approx. 0.01 M)	Sonication recommended	[4]
Acetic Acid	Slightly Soluble	Not specified	[5]
Nonpolar Solvents (e.g., hydrocarbons)	Insoluble	General observation for amino acids	[3]

Experimental Protocols for Solubility Determination

The accurate determination of solubility is fundamental to understanding the physicochemical properties of a compound. The primary method cited for generating the quantitative data for **2-aminooctanoic acid** in alcoholic solvents is the gravimetric method.

Gravimetric Method

This classical and reliable method involves the preparation of a saturated solution, followed by the evaporation of the solvent and weighing of the remaining solute.

Materials:

- **2-Aminooctanoic acid**
- Solvent of interest
- Constant temperature bath with a rotating apparatus
- Analytical balance
- Drying oven
- Filtration apparatus (e.g., syringe filters)
- Volumetric flasks and pipettes

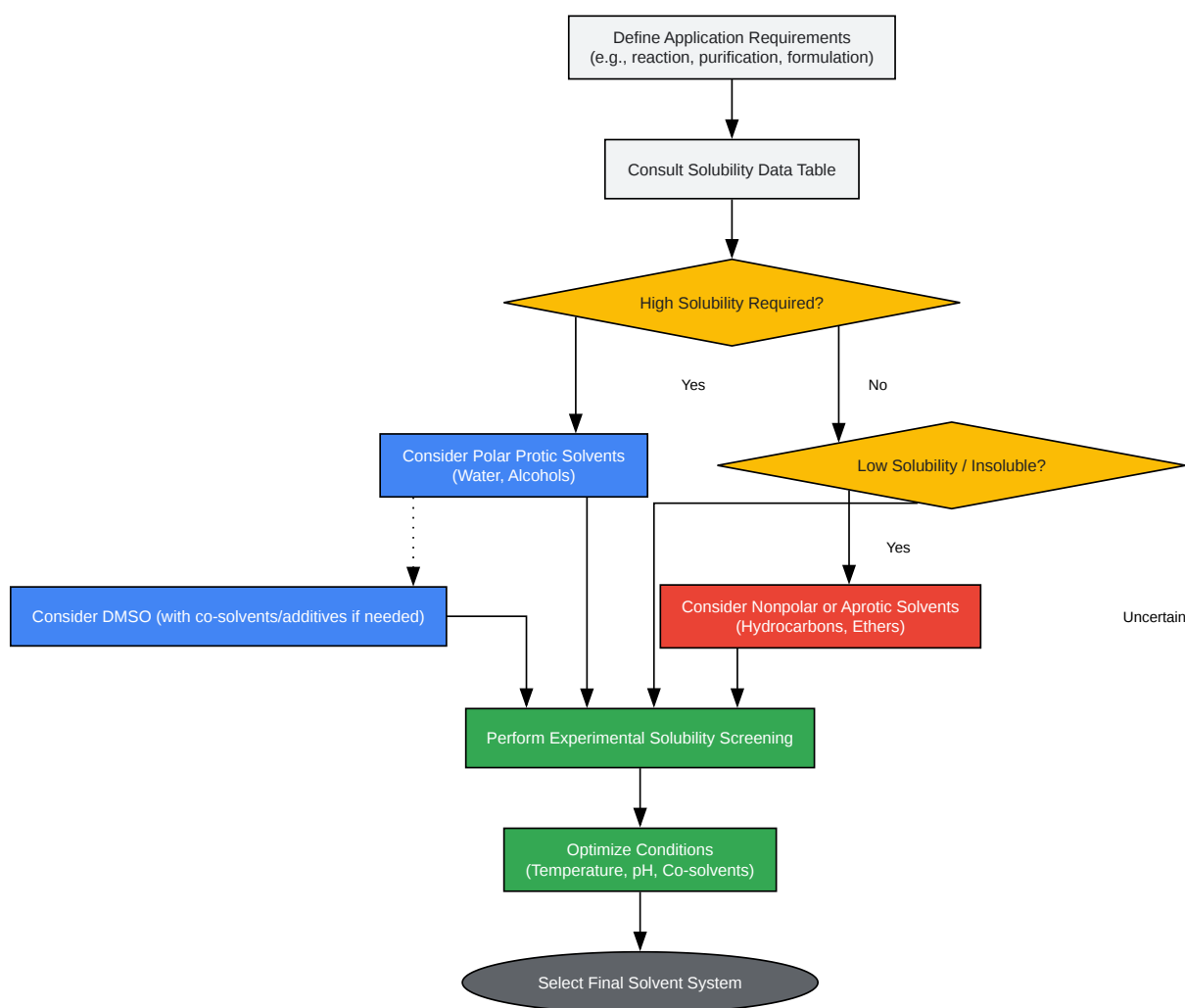
Procedure:

- **Equilibration:** An excess amount of **2-aminooctanoic acid** is added to a known volume of the solvent in a sealed container. The container is then placed in a constant temperature bath and agitated using a rotating apparatus for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand at the constant temperature to allow the undissolved solid to settle.
- **Sample Withdrawal:** A known volume of the supernatant (the clear, saturated solution) is carefully withdrawn using a pipette, ensuring no solid particles are transferred. Filtration through a solvent-compatible filter may be necessary.

- **Solvent Evaporation:** The withdrawn sample is placed in a pre-weighed container, and the solvent is removed by evaporation. This can be achieved through gentle heating, use of a rotary evaporator, or in a drying oven at a temperature below the decomposition point of the amino acid.
- **Drying and Weighing:** The container with the solid residue is dried to a constant weight in a drying oven.
- **Calculation:** The solubility is calculated from the mass of the dried solute and the volume of the withdrawn saturated solution.

Solvent Selection Workflow

The selection of an appropriate solvent for **2-aminooctanoic acid** is a critical step in various applications, from reaction chemistry to formulation development. The following diagram illustrates a logical workflow for this process.



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Solvent selection workflow for **2-aminooctanoic acid**.

Discussion and Conclusion

The solubility profile of **2-aminooctanoic acid** is characteristic of alpha-amino acids, with a clear preference for polar, protic solvents. The presence of the amino and carboxylic acid groups allows for strong interactions with solvents capable of hydrogen bonding. The octyl side chain, however, introduces a significant hydrophobic character, which limits its solubility in water compared to smaller amino acids like glycine or alanine.

In organic solvents, the solubility decreases as the polarity of the alcohol decreases (from methanol to tert-butanol). This trend highlights the importance of the solvent's ability to solvate the charged zwitterionic form of the amino acid. In less polar, aprotic solvents, the energy required to break the strong intermolecular forces in the crystalline amino acid is not sufficiently compensated by solute-solvent interactions, leading to very low solubility.

For applications requiring higher concentrations of **2-aminooctanoic acid** in an organic medium, dimethyl sulfoxide (DMSO) presents a viable option, although heating and pH adjustment may be necessary to achieve significant solubility. The use of co-solvents or additives that can disrupt the crystal lattice of the amino acid or interact favorably with its functional groups may also enhance solubility in otherwise poor solvents.

Researchers and drug development professionals should carefully consider the specific requirements of their application when selecting a solvent for **2-aminooctanoic acid**. The data and methodologies presented in this guide provide a foundational understanding to inform these critical decisions. Further experimental investigation is recommended to determine the precise solubility under the specific conditions of a given process.

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